

2',4',6'-Trifluoroacetophenone material safety data sheet (MSDS) summary

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **2',4',6'-Trifluoroacetophenone**

Cat. No.: **B1306031**

[Get Quote](#)

An In-depth Technical Guide to the Material Safety Data Sheet (MSDS) of **2',4',6'-Trifluoroacetophenone**

For researchers, scientists, and professionals in drug development, a thorough understanding of the safety and handling protocols for chemical compounds is paramount. This guide provides a detailed summary of the Material Safety Data Sheet (MSDS) for **2',4',6'-Trifluoroacetophenone** (CAS No. 51788-77-3), a versatile reagent often employed in the synthesis of pharmaceuticals and other advanced materials.^[1] The following sections present key data in a structured format, outline safety procedures, and visualize the logical flow of hazard management.

Quantitative Data Summary

The physical and chemical properties of **2',4',6'-Trifluoroacetophenone** are crucial for its proper handling and use in experimental settings. These properties are summarized in the table below.

Table 1: Physical and Chemical Properties

Property	Value
CAS Number	51788-77-3
Molecular Formula	C ₈ H ₅ F ₃ O
Molecular Weight	174.12 g/mol [1]
Appearance	Colorless to light orange to yellow clear liquid [1]
Boiling Point	190 °C [1]
Density	1.34 g/cm ³ [1]
Refractive Index	n _{20/D} 1.47 [1]
Purity	≥ 97%

Note: Data sourced from various supplier safety data sheets. Values may vary slightly between batches and suppliers.

Hazard Identification and Safety Precautions

Understanding the hazards associated with **2',4',6'-Trifluoroacetophenone** is the foundation of its safe use. This information is typically conveyed through GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classifications and precautionary statements.

Table 2: Hazard Identification and Precautionary Statements

Category	Information
GHS Pictogram	Exclamation mark (GHS07)
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation. [2] H319: Causes serious eye irritation. [2] H335: May cause respiratory irritation. [2]
Precautionary Statements	Prevention: P261: Avoid breathing mist or vapours. P264: Wash skin thoroughly after handling. P271: Use only outdoors or in a well-ventilated area. P280: Wear protective gloves/protective clothing/eye protection/face protection. [3] Response: P302+P352: IF ON SKIN: Wash with plenty of soap and water. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [3] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P312: Call a POISON CENTER or doctor if you feel unwell. P332+P313: If skin irritation occurs: Get medical advice/attention. P337+P313: If eye irritation persists: Get medical advice/attention. Storage: P403+P233: Store in a well-ventilated place. Keep container tightly closed. P405: Store locked up. Disposal: P501: Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols: Safety and Handling

While specific experimental protocols involving **2',4',6'-Trifluoroacetophenone** will vary based on the research objectives, the following general safety and handling procedures should be considered standard practice.

Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear safety glasses with side-shields or chemical goggles.[4]
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[4]
- Respiratory Protection: Use in a well-ventilated area. If inhalation of vapors is likely, a NIOSH/MSHA approved respirator with an organic vapor cartridge is recommended.[3]

Handling and Storage:

- Avoid contact with skin, eyes, and clothing.[5]
- Avoid breathing vapors or mist.[3][5]
- Keep container tightly closed in a dry and well-ventilated place.[6]
- Store at 2-8°C for long-term stability.[1]

First-Aid Measures:

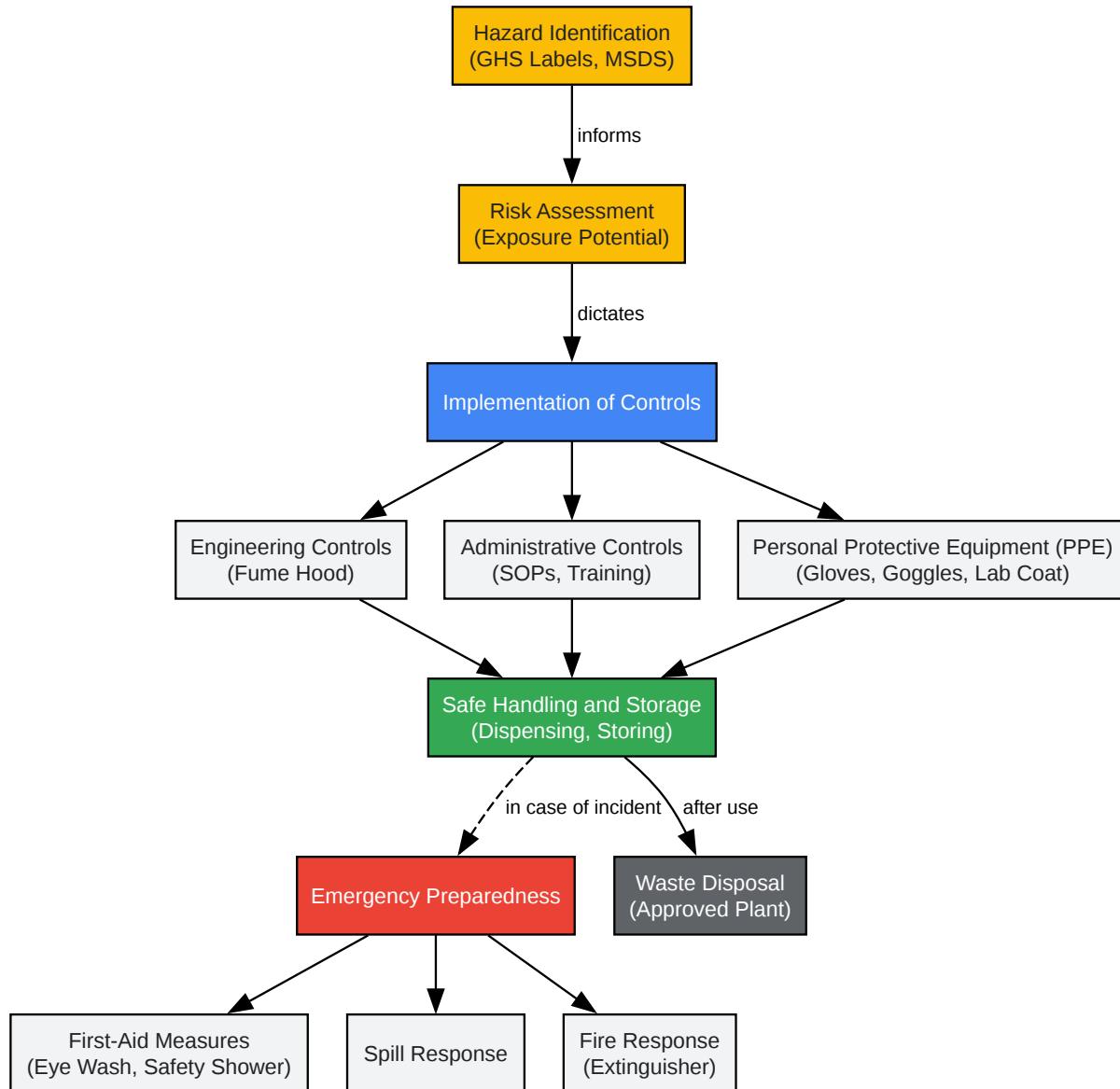
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[3][6]
- Skin Contact: Immediately wash off with soap and plenty of water. If skin irritation persists, call a physician.[3][6]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[3][6]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[3][6]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **2',4',6'-Trifluoroacetophenone**, from initial hazard assessment to emergency response.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling of **2',4',6'-Trifluoroacetophenone**.

This comprehensive summary of the material safety data for **2',4',6'-Trifluoroacetophenone** provides a foundation for its safe use in a laboratory setting. Adherence to these guidelines is essential for protecting the health and safety of all personnel. Always consult the most recent version of the MSDS from your supplier before use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. 2',4',6'-Trifluoroacetophenone | 51788-77-3 [sigmaaldrich.com]
- 3. fishersci.com [fishersci.com]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 6. capotchem.com [capotchem.com]
- To cite this document: BenchChem. [2',4',6'-Trifluoroacetophenone material safety data sheet (MSDS) summary]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1306031#2-4-6-trifluoroacetophenone-material-safety-data-sheet-msds-summary>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com